

Technical Guide: Safety and Handling of Methyl 5-chlorofuran-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 5-chlorofuran-2-carboxylate*

Cat. No.: *B1357101*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling procedures for **Methyl 5-chlorofuran-2-carboxylate** (CAS No. 58235-81-7). The information herein is intended to support laboratory safety and ensure the proper use of this compound in research and development settings.

Chemical Identification and Physical Properties

Methyl 5-chlorofuran-2-carboxylate is a solid chemical intermediate used in various synthetic applications.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	58235-81-7	ChemScene[2]
Molecular Formula	C ₆ H ₅ ClO ₃	ChemScene[2]
Molecular Weight	160.56 g/mol	ChemScene[2]
Physical Form	Solid	Sigma-Aldrich[1]
Melting Point	Data not available	ChemScene[2]
Boiling Point	Data not available	ChemScene[2]
Density	Data not available	ChemScene[2]

Hazard Identification and GHS Classification

Methyl 5-chlorofuran-2-carboxylate is classified as a hazardous substance. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	4	H302: Harmful if swallowed	ChemScene[2]
Skin Irritation	2	H315: Causes skin irritation	Sigma-Aldrich[1]
Eye Irritation	2A	H319: Causes serious eye irritation	Sigma-Aldrich[1]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	Sigma-Aldrich[1]

Signal Word: Warning[1][2]

Hazard Pictograms:

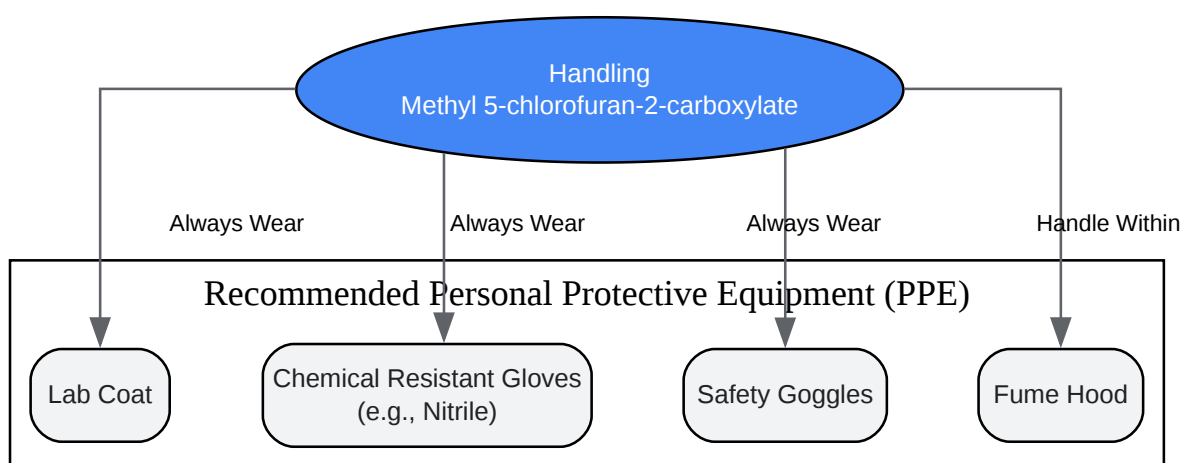
Caption: GHS Hazard Pictogram for Irritant/Harmful.

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **Methyl 5-chlorofuran-2-carboxylate**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical. The following diagram outlines the recommended PPE.



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Caption: Recommended PPE for handling **Methyl 5-chlorofuran-2-carboxylate**.

Storage

Store in a tightly sealed container in a cool, well-ventilated area.[2] Recommended storage temperature is 2-8°C.[2] Keep away from direct sunlight and sources of ignition.[2]

First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Measures	Source
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.	ChemScene[2]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.	ChemScene[2]
Eye Contact	Remove any contact lenses, locate eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.	ChemScene[2]
Inhalation	Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.	ChemScene[2]

Experimental Protocol: Example of Use in Synthesis

The following protocol is adapted from a patent describing the synthesis of an intermediate for potential Kv3 potassium channel activators.[3] This serves as an example of a typical reaction involving **Methyl 5-chlorofuran-2-carboxylate**.

Reaction: Synthesis of Methyl 5-((4-methylphenyl)thio)furan-2-carboxylate

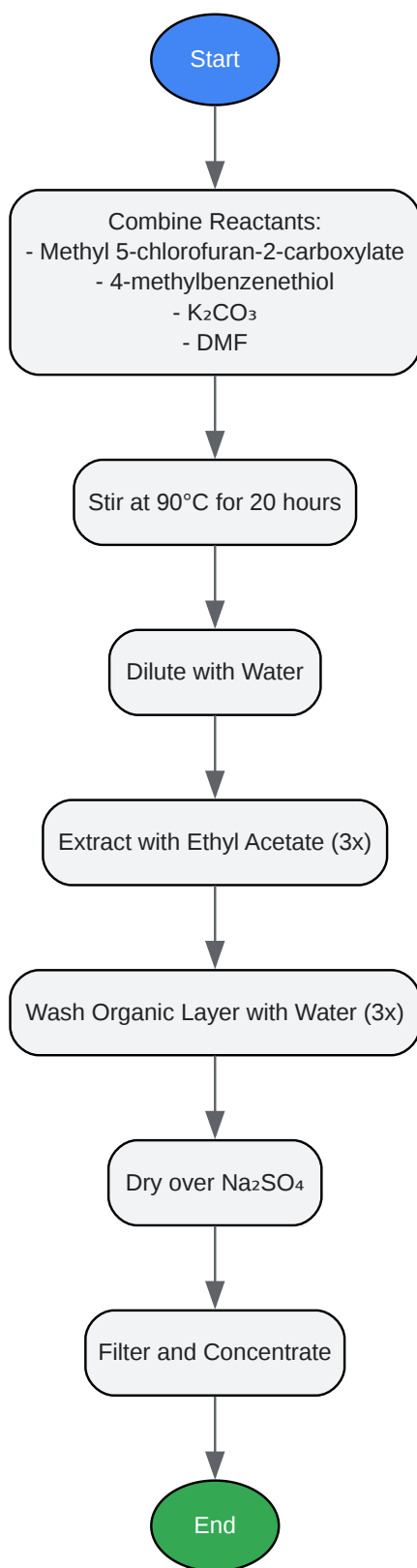
Materials:

- **Methyl 5-chlorofuran-2-carboxylate** (2.0 g, 12 mmol)
- 4-methylbenzenethiol (1.55 g, 12.5 mmol)
- Potassium carbonate (K_2CO_3) (5.2 g, 37 mmol)
- N,N-Dimethylformamide (DMF) (20 mL)
- Ethyl acetate
- Water

Procedure:

- To a solution of **Methyl 5-chlorofuran-2-carboxylate** (2.0 g, 12 mmol) in DMF (20 mL), add K_2CO_3 (5.2 g, 37 mmol) and 4-methylbenzenethiol (1.55 g, 12.5 mmol).
- Stir the mixture at 90 °C for 20 hours.
- After 20 hours, dilute the reaction mixture with water (60 mL).
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with water (3 x 30 mL).
- Dry the combined organic layers over sodium sulfate (Na_2SO_4).
- Filter and concentrate the organic layer to obtain the crude product.
- Purify the crude product as necessary (e.g., by column chromatography).

The following diagram illustrates the workflow for this experimental protocol.



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Caption: Workflow for the synthesis of Methyl 5-((4-methylphenyl)thio)furan-2-carboxylate.

Disposal Considerations

Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Disclaimer

This guide is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this chemical.

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